Application Notes and Protocols for Radiochemical Identification of Nobelium

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Compound of Interest

Compound Name:	*Nobelium*
CAS No.:	*10028-14-5*
Cat. No.:	*B154978*

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These application notes provide a detailed overview of the radiochemical techniques employed in the identification and study of the synthetic element **nobelium** (No). Due to its production at the atom-at-a-time scale and its short-lived nature, the chemical and nuclear properties of **nobelium** are investigated using specialized and highly sensitive radiochemical methods.[1] The unique nuclear decay characteristics of its isotopes, primarily through alpha decay and spontaneous fission, are the ultimate fingerprints for its identification.[2][3]

Principles of **Nobelium** Identification

The identification of **nobelium** isotopes relies on a combination of chemical separation to isolate it from other reaction products and nuclear spectroscopy to detect its characteristic decay signatures. A key chemical feature of **nobelium** is its unexpectedly stable divalent state (No^{2+}) in aqueous solutions, which distinguishes it from the typically trivalent lighter actinides.[3][4][5] This property is extensively exploited in its separation.

Nuclear Decay Characteristics: **Nobelium** isotopes decay via alpha particle emission and spontaneous fission (SF).[2][3] The accurate measurement of the alpha particle energies and

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the half-lives of the parent and daughter isotopes provides a definitive identification. For some isotopes, spontaneous fission becomes a dominant decay mode.[3]

Production of **Nobelium** Isotopes

Nobelium is produced in particle accelerators by bombarding heavy element targets with energetic light ion beams.[3][5][6] The most commonly used isotope for chemical studies, ^{255}No (half-life 3.1 minutes), is typically produced from the irradiation of a californium-249 target with carbon-12 ions.[3]

The nuclear reaction products are physically separated from the target material using their recoil momentum and are then transported via a gas jet system, often using helium gas with potassium chloride aerosols, to the chemical separation apparatus.[3][4]

Experimental Protocols

Protocol 1: Aqueous-Phase Separation of **Nobelium** using Cation-Exchange Chromatography

This protocol leverages the stable divalent character of **nobelium** to separate it from trivalent actinides.

Materials:

- Cation-exchange resin (e.g., Dowex 50, Amberlite IR-120)
- Hydrochloric acid (HCl), various concentrations
- Alpha-hydroxyisobutyrate (α-HIB) solution
- Eluting agents
- Alpha spectrometry system

Procedure:

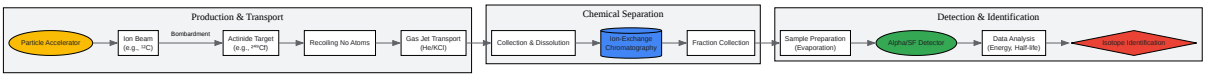
- Column Preparation: Prepare a column packed with a suitable cation-exchange resin. Pre-condition the column by passing a solution with the same composition as the initial mobile

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phase.

- Sample Loading: The nuclear reaction products, transported by the gas jet, are collected and dissolved in a small volume of dilute acid (e.g., 0.1 M HCl). This solution is then loaded onto the top of the cation-exchange column.
- Elution of Trivalent Actinides: Begin elution with a suitable complexing agent, such as α-hydroxyisobutyrate. The trivalent actinides will form stronger complexes and elute from the column.
- Elution of **Nobelium**: **Nobelium**, in its more stable divalent state, forms weaker complexes and is retained more strongly on the column compared to trivalent actinides.[4] It will elute later, often in a fraction corresponding to the elution position of divalent alkaline earth elements like Ca^{2+} and Sr^{2+}.[3][4]
- Sample Preparation for Detection: Collect the eluent fractions containing **nobelium**. Evaporate the solution on a thin foil to prepare a sample for alpha spectroscopy.
- Alpha Spectroscopy: Measure the alpha decay energy and half-life of the collected sample to identify the **nobelium** isotope and its daughter products.

Logical Workflow for **Nobelium** Identification



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Caption: Workflow for **Nobelium** Production, Separation, and Identification.

Protocol 2: Solvent Extraction of **Nobelium**

This method also utilizes the unique divalent nature of **nobelium** for separation.

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Materials:

- Organic extractant solution (e.g., bis-(2-ethylhexyl) phosphoric acid (HDEHP) in an organic solvent)
- Aqueous acidic solution
- Phase mixing and separation apparatus (e.g., vortex mixer, centrifuge, separation funnel)
- Alpha spectrometry system

Procedure:

- Aqueous Phase Preparation: Dissolve the collected **nobelium** atoms in a suitable aqueous acidic solution.
- Solvent Extraction: Mix the aqueous phase containing **nobelium** with the organic extractant solution. The trivalent actinides will be preferentially extracted into the organic phase, while the divalent **nobelium** will remain in the aqueous phase.
- Phase Separation: Separate the aqueous and organic phases.
- Sample Preparation: Take an aliquot of the aqueous phase, which is now enriched in **nobelium**, and prepare it for counting by evaporating it on a suitable backing foil.
- Detection: Perform alpha spectroscopy to identify the **nobelium** isotopes.

Protocol 3: Gas-Phase Chromatography of **Nobelium**

Gas-phase chromatography can be used to study the volatility of **nobelium** compounds.

Materials:

- Gas chromatography column (e.g., quartz)
- Reactive gas (e.g., chlorinating agent)
- Carrier gas (e.g., helium)

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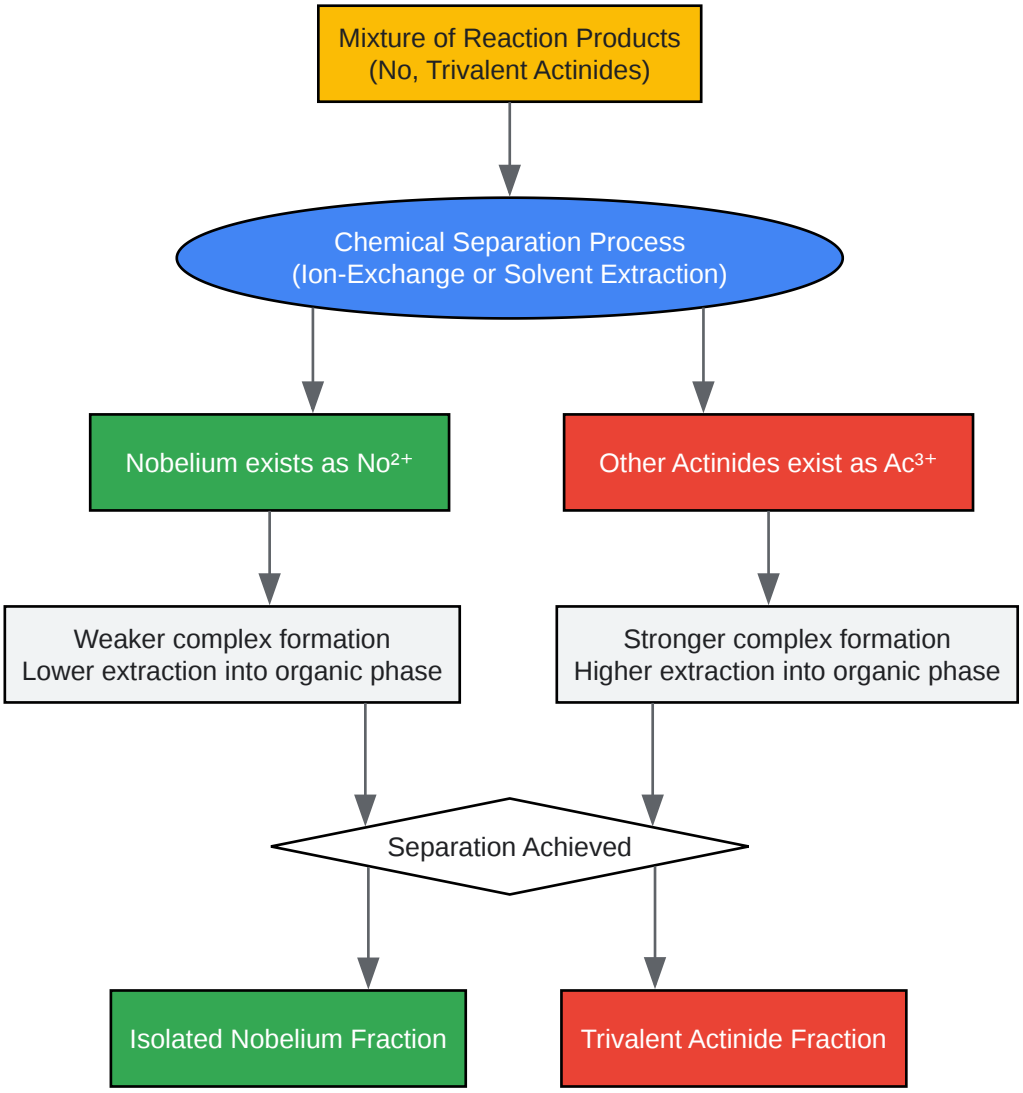
- Temperature-controlled oven
- Detection system for short-lived isotopes

Procedure:

- On-line Production and Transport: **Nobelium** isotopes are produced and transported to the chromatography setup.
- Formation of Volatile Compounds: The **nobelium** atoms react with a reactive gas at high temperatures to form volatile compounds (e.g., chlorides or oxychlorides).
- Chromatographic Separation: The volatile compounds are carried through the chromatography column by a carrier gas. The column has a temperature gradient, and the compounds will deposit at a specific temperature according to their volatility.
- Detection: The position of deposition is determined by moving a series of detectors along the column or by collecting the products at the end of the column for nuclear spectroscopy. The retention time or deposition temperature provides information about the volatility of the **nobelium** compound.

Signaling Pathway for **Nobelium** Separation

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Caption: Logic of **Nobelium** Separation based on Oxidation State.

Data Presentation

The identification of **nobelium** isotopes is confirmed by their unique decay properties. The following table summarizes the decay characteristics of several key **nobelium** isotopes.

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Isotope	Half-life	Principal Decay Mode(s)	Alpha Particle Energy (MeV)	Spontaneous Fission Branch
^{252}No	2.57 seconds	α, SF	8.415	~27%
^{253}No	1.62 minutes	α, EC	8.01	<0.1%
^{254}No	51 seconds	α, EC	8.09	~0.2%
^{255}No	3.1 minutes	α, EC	8.12	<0.1%
^{256}No	2.91 seconds	α, SF	8.43	~0.5%
^{257}No	25 seconds	α	8.32	-
^{258}No	1.2 milliseconds	SF	-	100%
^{259}No	58 minutes	α, EC, SF	7.87	<10%

Data compiled from various sources.[3][7]

Quantitative Data from Separation Experiments

Technique	Parameter	Value/Observation	Reference
Cation-Exchange Chromatography	Elution Position of No^{2+}	Between Ca^{2+} and Sr^{2+}	[3][4]
Anion-Exchange Chromatography	Adsorption in 11.5M HCl	Low (elutes from the column)	[8]
Solvent Extraction (HDEHP)	Extraction Behavior of No^{2+}	Remains in the aqueous phase	[3]

These data tables provide a clear basis for designing experiments for the separation and identification of **nobelium**. The distinct elution behavior of No^{2+} is a cornerstone of its radiochemical identification.

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